

A Comprehensive Technical Guide to the Physical Properties of Naphthalene-d8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Naphthalene-d8

Cat. No.: B043038

[Get Quote](#)

This technical guide provides a detailed overview of the core physical properties of **Naphthalene-d8** (Perdeuteronaphthalene), a deuterated analog of naphthalene. The information is intended for researchers, scientists, and professionals in drug development and related fields who utilize labeled compounds for analytical and metabolic studies. This document summarizes key quantitative data in structured tables, outlines general experimental protocols for determining these properties, and presents a logical diagram of the interplay between physical states.

Core Physical and Chemical Data

Naphthalene-d8 is a polycyclic aromatic hydrocarbon where all eight hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it a valuable internal standard for the quantification of naphthalene by GC- or LC-mass spectrometry.^{[1][2]}

Identifier	Value
Chemical Formula	C ₁₀ D ₈ ^{[3][4][5]}
Molecular Weight	136.22 g/mol ^{[4][5][6]}
CAS Number	1146-65-2 ^{[1][3][4]}
Appearance	White crystals or crystalline powder ^{[1][7]}

Quantitative Physical Properties

The following tables summarize the key physical properties of **Naphthalene-d8**, providing a clear comparison of its characteristics.

Thermal Properties

Property	Value
Melting Point	80-82 °C[1][4]
Boiling Point	218 °C[1][4]
Flash Point	79.0 °C (174.2 °F) - closed cup

Density and Spectroscopic Data

Property	Value
Density	1.242 g/cm ³ [1][4]
Refractive Index	1.58075 (at 589.3 nm and 98°C)[1]
Vapor Density	4.4 (vs air)[1]
Vapor Pressure	0.03 mmHg (at 25 °C)[1][4][6]

Solubility and Purity

Property	Description
Solubility	Slightly soluble in Chloroform and Methanol.[1]
Isotopic Purity	≥99 atom % D
Assay	≥98% (CP)

Experimental Protocols

While specific experimental details for the determination of **Naphthalene-d8**'s properties are not extensively published, the following are detailed general methodologies for the key experiments cited.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. A common laboratory method is the capillary tube method.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of the solid

Procedure:

- A small amount of the finely powdered dry sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the melting point apparatus along with a thermometer.
- The apparatus is heated slowly and steadily.
- The temperature at which the substance starts to melt (the first appearance of liquid) and the temperature at which the substance is completely molten are recorded. This range is the melting point of the substance.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor. For small quantities of liquid, a micro boiling point determination method can be used.[8]

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer

- Heating apparatus (e.g., oil bath or heating block)
- Liquid sample

Procedure:

- A few milliliters of the liquid are placed in a small test tube.[\[9\]](#)
- A capillary tube, sealed at the upper end, is placed open-end down into the test tube.[\[10\]](#)
- The test tube is attached to a thermometer and heated.
- As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube.[\[8\]](#)
- Heating is discontinued, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[8\]](#)

Density Determination of a Solid

The density of a solid can be determined by measuring its mass and volume. The displacement method is suitable for irregularly shaped solids.[\[11\]](#)[\[12\]](#)

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer
- A liquid in which the solid is insoluble (e.g., water)
- Solid sample

Procedure:

- The mass of the solid is accurately measured using an analytical balance.[\[13\]](#)

- A graduated cylinder is partially filled with a liquid in which the solid is insoluble, and the initial volume is recorded.
- The solid is carefully immersed in the liquid, ensuring it is fully submerged. The new volume is recorded.
- The volume of the solid is the difference between the final and initial liquid levels.[\[11\]](#)
- The density is calculated by dividing the mass of the solid by its volume.[\[11\]](#)[\[13\]](#)

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. A common method to determine the solubility of a solid in a liquid is the shake-flask method.[\[14\]](#)

Apparatus:

- Conical flask with a stopper
- Thermostatically controlled shaker or water bath
- Analytical balance
- Filtration apparatus
- Solvent and solute

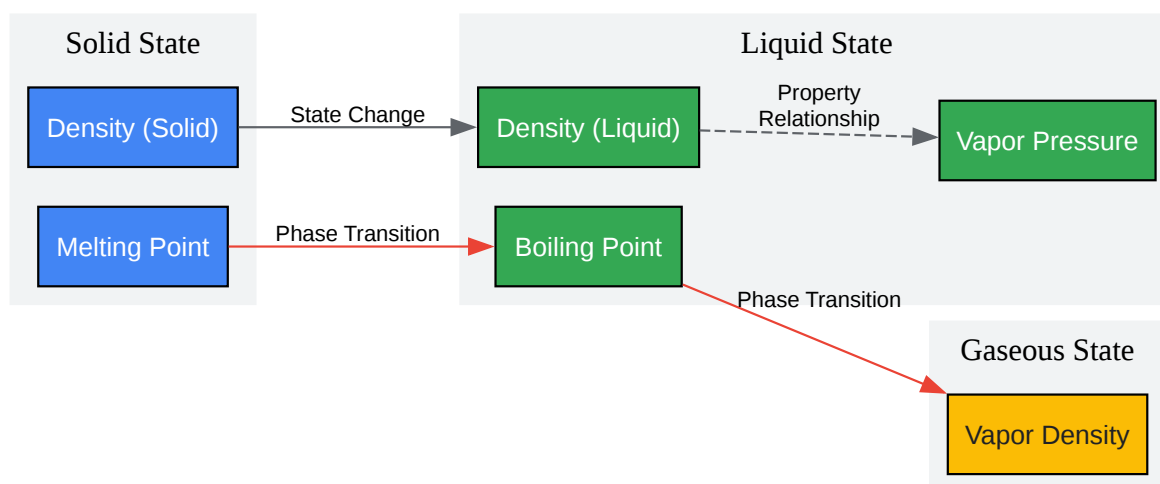
Procedure:

- An excess amount of the solid solute is added to a known volume of the solvent in a flask.
[\[14\]](#)
- The flask is sealed and placed in a thermostatically controlled shaker or water bath to maintain a constant temperature.
- The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.

- The saturated solution is then carefully filtered to remove the excess undissolved solid.
- A known volume of the clear saturated solution is taken, and the amount of dissolved solute is determined by a suitable analytical method (e.g., evaporation of the solvent and weighing the residue, or spectroscopic methods).
- The solubility is then expressed as the mass of solute per volume or mass of the solvent.

Logical Relationships of Physical Properties

The following diagram illustrates the relationship between the fundamental physical properties of a substance like **Naphthalene-d8** and its state of matter.



[Click to download full resolution via product page](#)

Interplay of Physical Properties and States of Matter.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NAPHTHALENE-D8 CAS#: 1146-65-2 [m.chemicalbook.com]
- 2. NAPHTHALENE-D8 | 1146-65-2 [chemicalbook.com]
- 3. Naphthalene-D8 [webbook.nist.gov]
- 4. chembk.com [chembk.com]
- 5. scbt.com [scbt.com]
- 6. (2H8)Naphthalene | C₁₀H₈ | CID 92148 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Page loading... [guidechem.com]
- 8. uomus.edu.iq [uomus.edu.iq]
- 9. cdn.juniata.edu [cdn.juniata.edu]
- 10. byjus.com [byjus.com]
- 11. Density of Solid Class 9 Physics Experiment Guide [vedantu.com]
- 12. wjec.co.uk [wjec.co.uk]
- 13. legacy.babcock.edu.ng [legacy.babcock.edu.ng]
- 14. lup.lub.lu.se [lup.lub.lu.se]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Naphthalene-d8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043038#naphthalene-d8-physical-properties-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com